

Farrerol in Focus: A Comparative Guide to Flavonoids in Modulating Inflammatory Pathways

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Compound of Interest

Compound Name: *Farrerol*

Cat. No.: *B190892*

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This guide provides a comprehensive comparison of **farrerol** with other well-studied flavonoids, namely quercetin and luteolin, in their capacity to inhibit key inflammatory pathways. By presenting quantitative data, detailed experimental methodologies, and visual representations of signaling cascades, this document aims to serve as a valuable resource for researchers investigating novel anti-inflammatory therapeutics.

Quantitative Comparison of Anti-Inflammatory Activity

The inhibitory effects of **farrerol**, quercetin, and luteolin on the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated RAW264.7 macrophages are summarized below. While direct IC₅₀ values for **farrerol** in this specific assay are not readily available in the reviewed literature, its significant inhibitory activity has been documented.

Flavonoid	Target	Cell Line	Stimulant	IC50 Value (µM)	Reference
Farrerol	Nitric Oxide (NO) Production	RAW264.7	LPS	Data not available; significant reduction at 25-100 µM	[1]
Quercetin	Nitric Oxide (NO) Production	RAW264.7	LPS	20.1	[2]
Luteolin	Nitric Oxide (NO) Production	RAW264.7	LPS	27	[3]

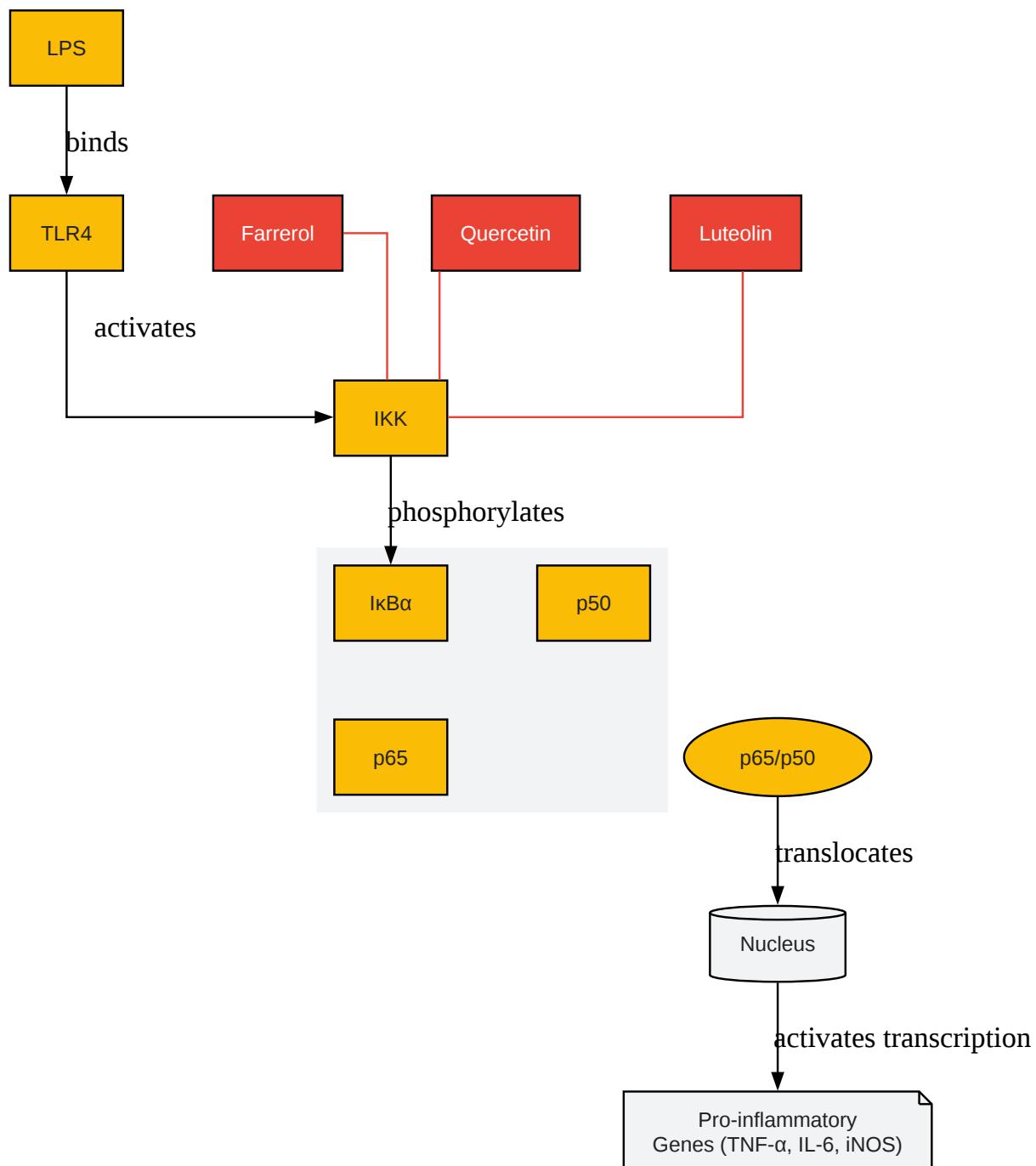
Note: The IC50 values for quercetin and luteolin are sourced from studies with comparable experimental setups. The absence of a precise IC50 value for **farrerol** highlights an area for future quantitative investigation to enable a direct potency comparison.

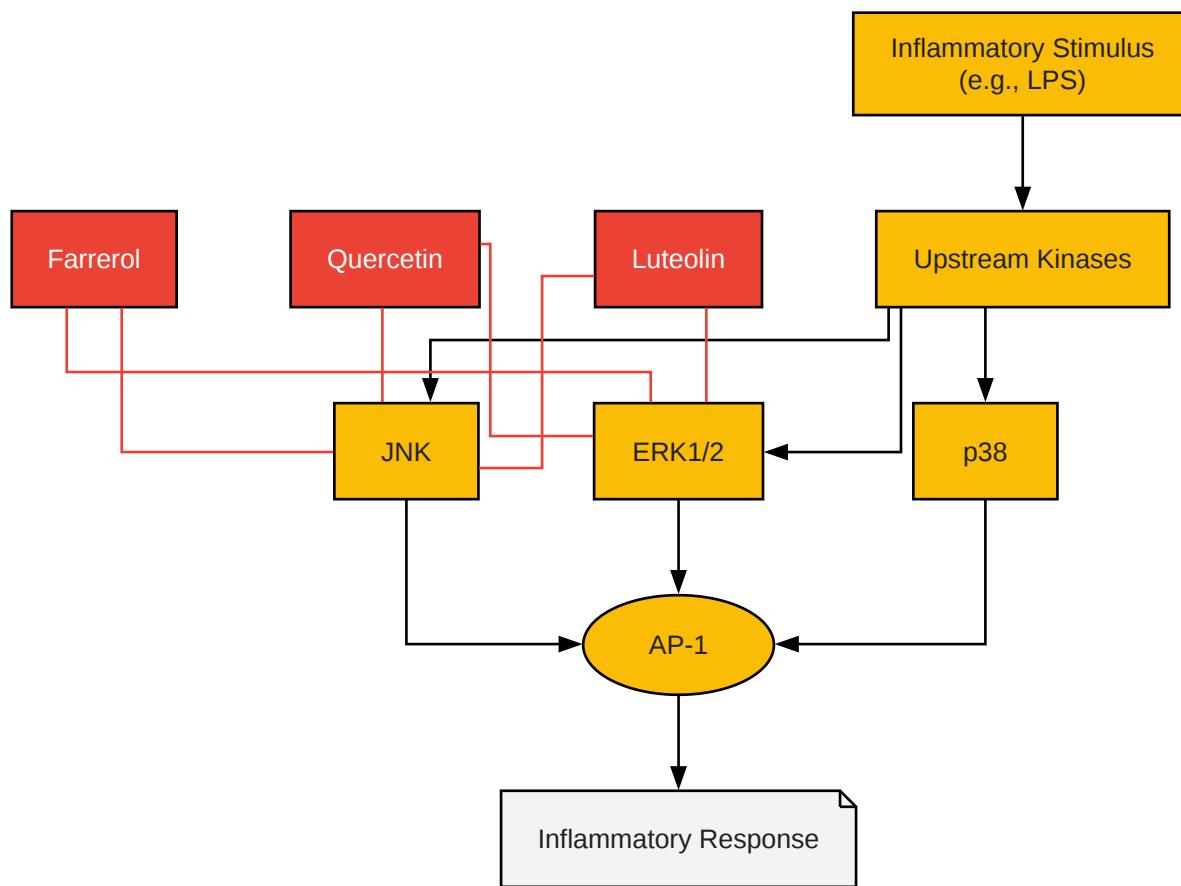
Key Inflammatory Signaling Pathways Modulated by Farrerol and Other Flavonoids

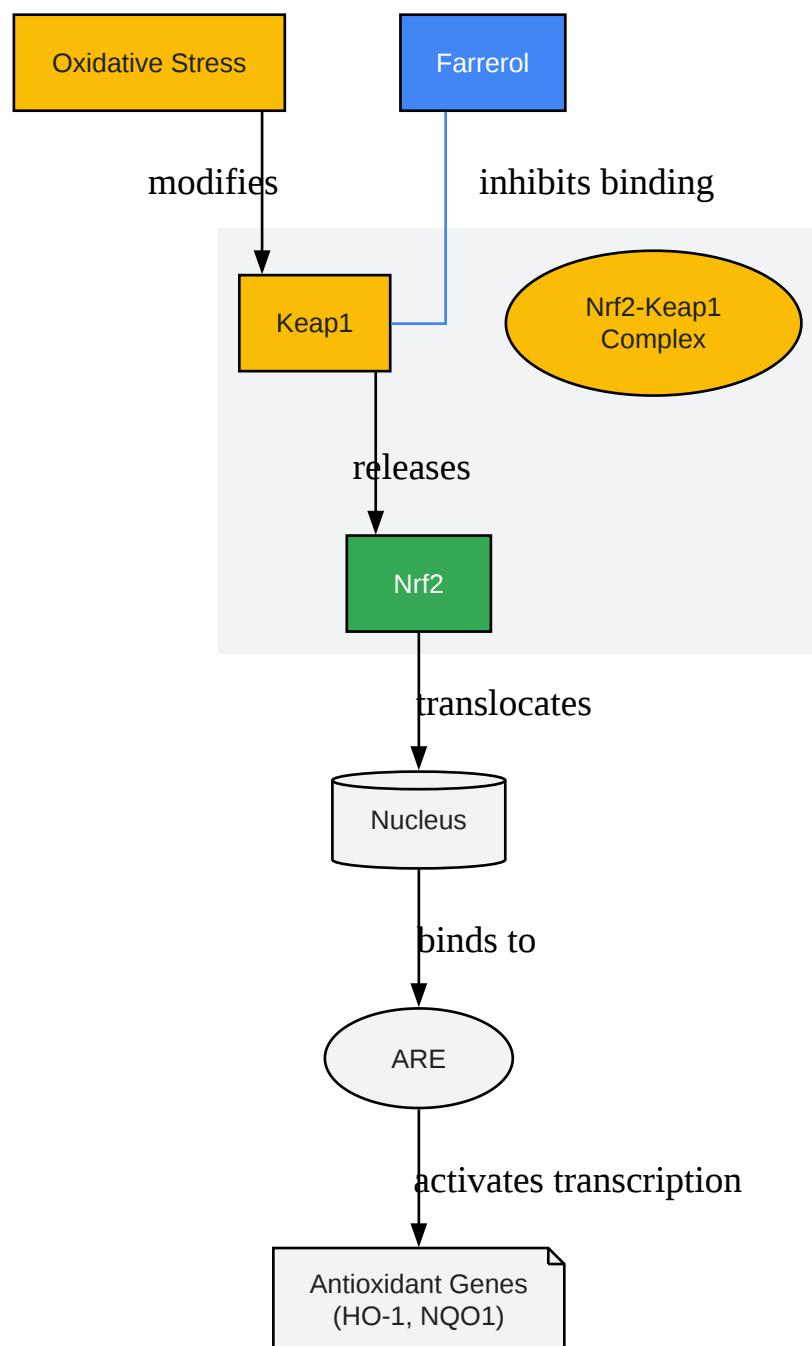
Farrerol exerts its anti-inflammatory effects by modulating several critical signaling pathways. These pathways are also common targets for other flavonoids like quercetin and luteolin.

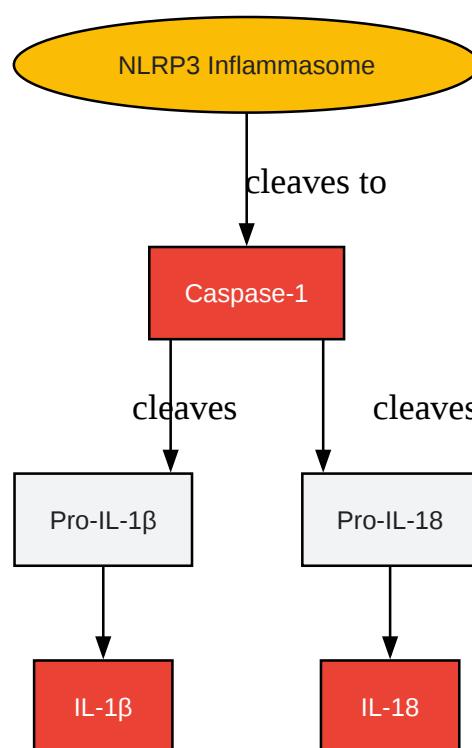
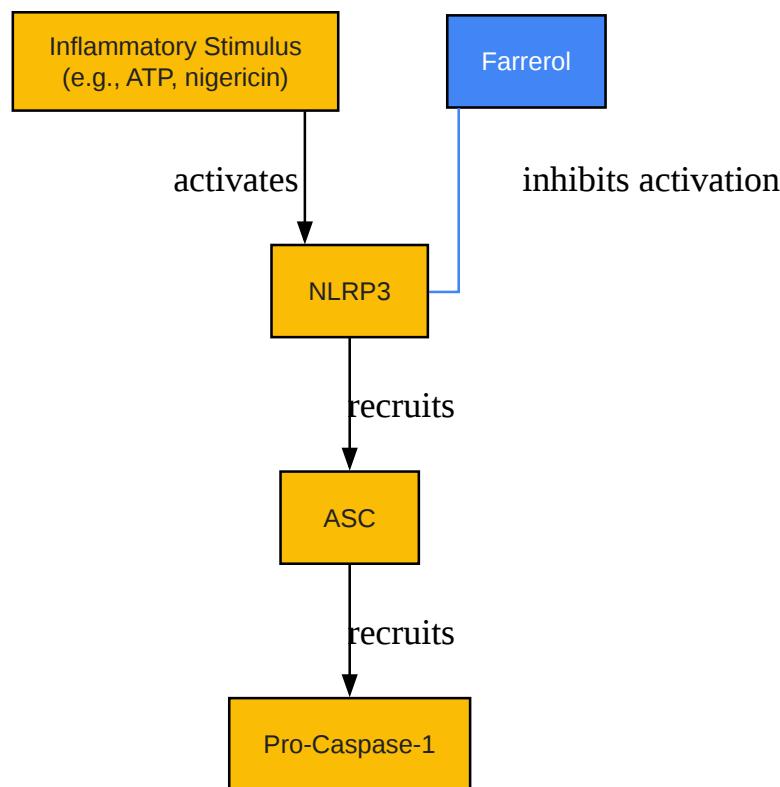
NF-κB Signaling Pathway

The Nuclear Factor-kappa B (NF-κB) pathway is a cornerstone of the inflammatory response, responsible for the transcription of numerous pro-inflammatory genes. **Farrerol** has been shown to inhibit this pathway by preventing the phosphorylation and subsequent degradation of IκBα, which in turn blocks the nuclear translocation of the p65 subunit of NF-κB.[2]









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